

AZ'3137 In Vitro Assay: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: AZ'3137

Cat. No.: B15544932

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Introduction

AZ'3137 is a potent, orally bioavailable PROTAC (Proteolysis Targeting Chimera) designed to selectively induce the degradation of the androgen receptor (AR).[1][2][3] The androgen receptor is a critical driver of prostate cancer progression, and its targeted degradation presents a promising therapeutic strategy. **AZ'3137** is a heterobifunctional molecule that consists of a ligand that binds to the androgen receptor and another ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase. This dual binding facilitates the formation of a ternary complex between the AR protein and the E3 ligase, leading to the ubiquitination of AR and its subsequent degradation by the proteasome. This mechanism of action effectively reduces the levels of AR protein in cancer cells, thereby inhibiting downstream AR signaling pathways and tumor cell proliferation.[1]

These application notes provide detailed protocols for key in vitro assays to characterize the activity of **AZ'3137**, including its ability to induce AR degradation, inhibit cell proliferation, and modulate the expression of AR target genes.

Data Presentation

The following tables summarize the key in vitro activities of **AZ'3137** in relevant prostate cancer cell lines.

Table 1: In Vitro Degradation and Anti-proliferative Activity of **AZ'3137**

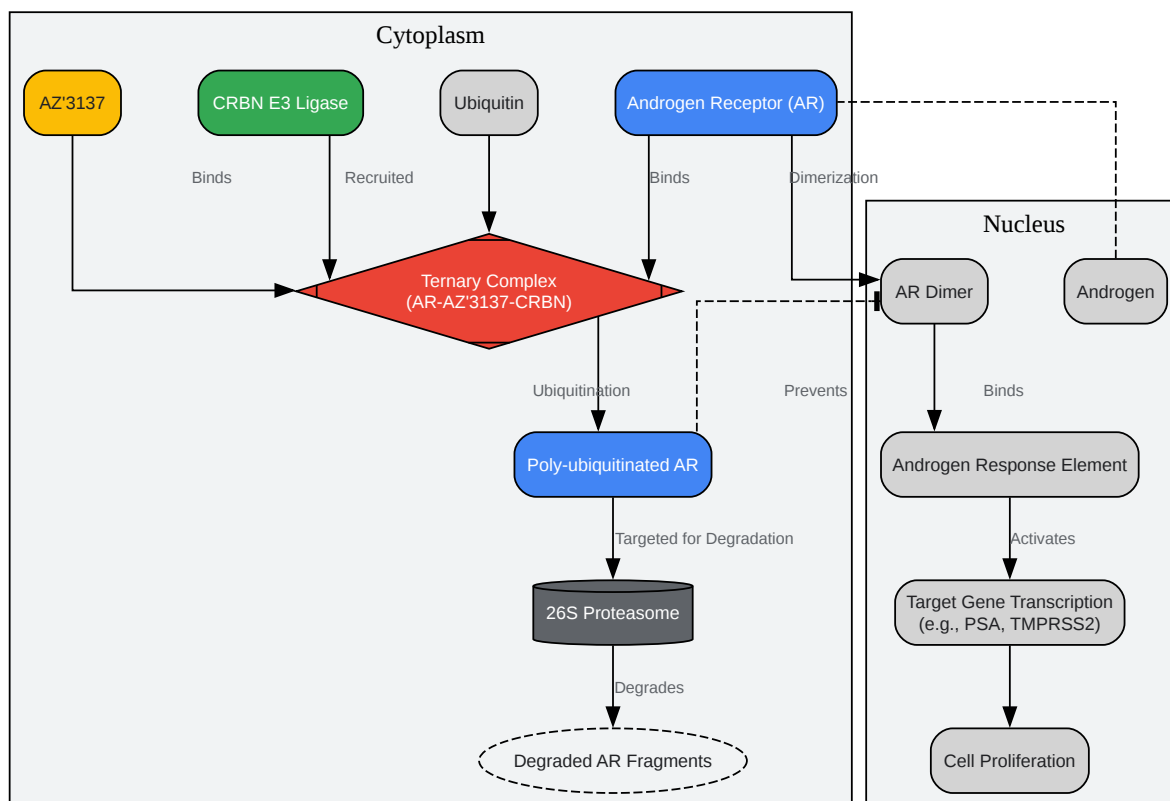
Parameter	Cell Line	Value	Reference
DC50 (AR Degradation)	LNCaP	22 nM	[1] [2]
DC50 (L702H mutant AR Degradation)	LNCaP	92 nM	[1]
GI50 (Cell Proliferation Inhibition)	LNCaP	74 nM	[1] [2]

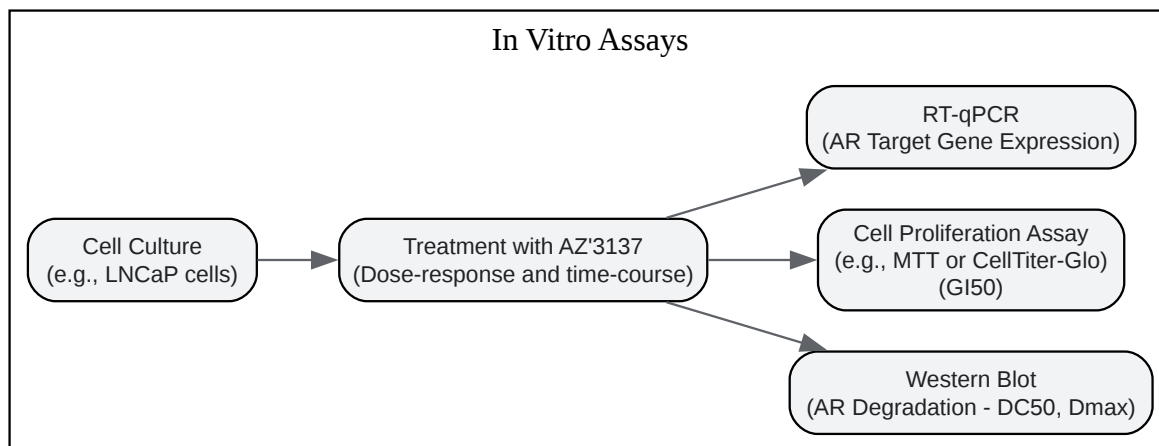
Table 2: Physical and Chemical Properties of **AZ'3137**

Property	Value	Reference
Molecular Weight	801.89 g/mol	[2]
Formula	C43H47F4N7O4	[2]
CAS Number	2960179-55-7	[2]
Solubility	Soluble in DMSO	[2]

Signaling Pathways and Experimental Workflows

To visually represent the underlying biological processes and experimental procedures, the following diagrams are provided in the DOT language for Graphviz.





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References

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- 2. AZ 3137 Supplier | CAS 2960179-55-7 | AZ3137 | Tocris Bioscience [tocris.com]
- 3. Discovery of a Series of Orally Bioavailable Androgen Receptor Degraders for the Treatment of Prostate Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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